

In-Depth Technical Guide on the Spectroscopic Data for $\alpha,\alpha,\alpha',\alpha'$ -Tetrabromo-o-xylene

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Compound of Interest

Compound Name: 1,2-Bis(dibromomethyl)benzene

Cat. No.: B1266051

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the spectroscopic data for $\alpha,\alpha,\alpha',\alpha'$ -tetrabromo-o-xylene (CAS No: 13209-15-9). Due to the limited availability of public domain, experimentally-derived spectra for this specific compound, this document presents a combination of known physical properties, detailed synthetic protocols, generalized experimental methodologies for spectroscopic analysis, and predicted spectroscopic data based on the compound's structure. This guide is intended to serve as a valuable resource for researchers and professionals in drug development and other scientific fields who are working with or synthesizing this and related compounds.

Introduction

$\alpha,\alpha,\alpha',\alpha'$ -Tetrabromo-o-xylene, also known as **1,2-bis(dibromomethyl)benzene**, is a halogenated aromatic compound. Its structure, featuring two dibromomethyl groups on adjacent positions of a benzene ring, makes it a versatile reagent and building block in organic synthesis. Accurate spectroscopic characterization is crucial for confirming the identity and purity of this compound. This guide outlines the expected spectroscopic features and provides the necessary protocols for its analysis.

Physicochemical Properties

Property	Value	Reference
CAS Number	13209-15-9	[1]
Molecular Formula	C ₈ H ₆ Br ₄	[1]
Molecular Weight	421.75 g/mol	[1]
Appearance	Off-white to grey crystalline powder	
Melting Point	114-116 °C	[2]
IUPAC Name	1,2-Bis(dibromomethyl)benzene	[1]

Synthesis of $\alpha,\alpha,\alpha',\alpha'$ -Tetrabromo-o-xylene

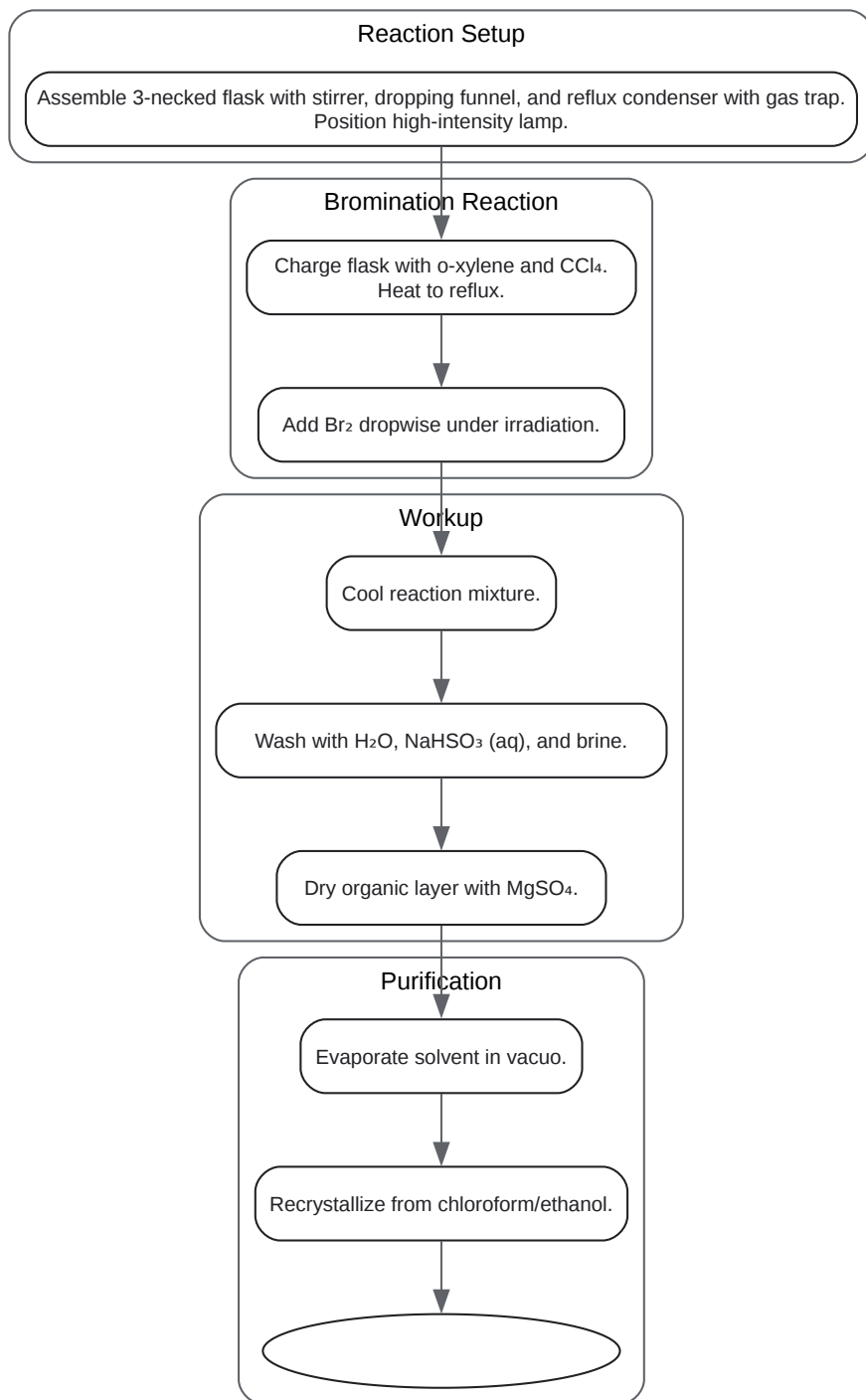
A common method for the synthesis of $\alpha,\alpha,\alpha',\alpha'$ -tetrabromo-o-xylene is the free-radical bromination of o-xylene. The following protocol is adapted from established literature procedures.[3]

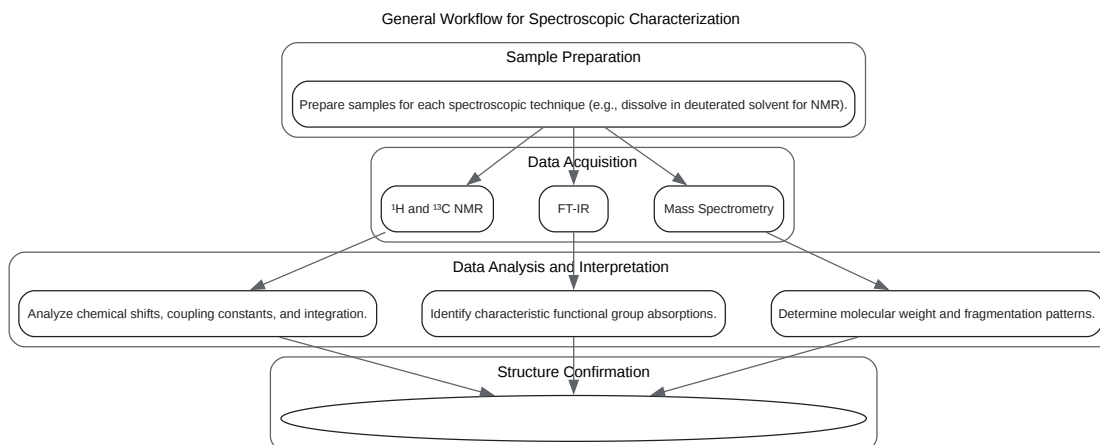
Experimental Protocol

- **Reaction Setup:** A three-necked flask is equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser. The top of the condenser is connected to a gas trap to neutralize the evolving hydrogen bromide gas. A high-intensity lamp (e.g., a 300-watt tungsten lamp) is positioned close to the flask to initiate and sustain the radical chain reaction.
- **Reagents:** o-Xylene is dissolved in a suitable inert solvent, such as carbon tetrachloride (CCl₄), and heated to reflux.
- **Bromination:** Elemental bromine (Br₂), dried over concentrated sulfuric acid, is added dropwise to the refluxing solution. The addition rate is carefully controlled to maintain a steady reaction and avoid an accumulation of unreacted bromine. The reaction mixture is irradiated with the lamp throughout the addition process.

- **Reaction Monitoring:** The reaction is monitored by observing the color of the refluxing solvent; the disappearance of the bromine color indicates its consumption. The reaction typically proceeds for several hours.
- **Workup:** After the reaction is complete, the mixture is cooled to room temperature. The solution is then washed sequentially with water, a dilute aqueous solution of a reducing agent (like sodium bisulfite) to remove any remaining bromine, and finally with brine.
- **Purification:** The organic layer is dried over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4), and the solvent is removed under reduced pressure. The crude product is then purified by recrystallization from a suitable solvent, such as chloroform or ethanol, to yield the final product as a crystalline solid.

Synthesis Workflow Diagram

Synthesis of $\alpha,\alpha,\alpha',\alpha'$ -Tetrabromo-o-xylene



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